

Comprehensive Safety and Handling Protocol for Acrylic Acid (Einecs 266-502-9)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Einecs 266-502-9*

Cat. No.: *B3055782*

[Get Quote](#)

For Immediate Reference by Laboratory Professionals

This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for the handling of Acrylic Acid (**Einecs 266-502-9**). Strict adherence to these guidelines is critical to ensure personnel safety and operational integrity within the laboratory environment.

Acrylic acid is a flammable, corrosive, and toxic substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2]} It is also harmful if swallowed or inhaled.^{[1][2]} Proper handling and the use of appropriate personal protective equipment are mandatory to minimize exposure risks.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling acrylic acid, compiled from safety data sheets.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes and Face	Chemical Splash Goggles & Full Face Shield	Goggles should be worn to protect against splashes. A full face shield is necessary when there is a higher risk of splashing or spraying of the liquid.[3]
Skin and Body	Chemical-Resistant Gloves	Nitrile or neoprene rubber gloves are recommended. For frequent or prolonged contact, consult the glove manufacturer's specific permeation data.[3]
Protective Clothing	Wear sufficient protective clothing to cover all exposed skin. For significant exposure risk, impermeable clothing made of neoprene or nitrile rubber is advised.[3] Flame-retardant and antistatic protective clothing should be considered.	
Respiratory	Air-Purifying Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4] Ensure proper ventilation, such as a chemical fume hood, is always used.[1]

Experimental Workflow and Safety Procedures

The following diagram outlines the standard operating procedure for the safe handling of acrylic acid, from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. wcs.mi.newlook.safeschoolssds.com [wcs.mi.newlook.safeschoolssds.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Protocol for Acrylic Acid (Einecs 266-502-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3055782#personal-protective-equipment-for-handling-einecs-266-502-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com